

Unveiling N-(3-Phenylpropanoyl)pyrrole: A Natural Product from *Piper sarmentosum*

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Compound of Interest

Compound Name: *N*-(3-Phenylpropanoyl)pyrrole

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An In-depth Technical Guide on the Discovery and Characterization of a Novel Pyrrole Alkaloid

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Abstract

N-(3-Phenylpropanoyl)pyrrole is a naturally occurring pyrrole amide first identified in the roots of the plant *Piper sarmentosum*. This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of this compound. The information presented is primarily derived from the seminal work of Tuntiwachwuttikul and colleagues, who first reported its existence in 2006. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, phytochemistry, and drug development who are interested in the chemical constituents of the *Piper* genus and the broader class of pyrrole alkaloids. The guide details the experimental protocols for extraction and isolation and presents the available spectroscopic data for the compound. It is important to note that, to date, the biological activity of **N-(3-Phenylpropanoyl)pyrrole** has not been reported in scientific literature, and further research is required to elucidate its potential pharmacological properties.

Introduction

The plant kingdom is a rich source of structurally diverse and biologically active secondary metabolites, which have historically been a cornerstone of drug discovery. The genus *Piper*, belonging to the family Piperaceae, is renowned for its production of a wide array of alkaloids

and other bioactive compounds. *Piper sarmentosum* Roxb., a plant used in traditional medicine in Southeast Asia, has been the subject of phytochemical investigations to identify its chemical constituents.

In 2006, a research group led by Pittaya Tuntiwachwuttikul conducted a detailed chemical investigation of the fresh roots of *Piper sarmentosum*.^{[1][2]} This study led to the isolation and characterization of sixteen compounds, including a previously unreported pyrrole amide, identified as **N-(3-Phenylpropanoyl)pyrrole**.^[1] This guide focuses specifically on the discovery and the foundational scientific data related to this molecule.

Discovery and History

The discovery of **N-(3-Phenylpropanoyl)pyrrole** is credited to Tuntiwachwuttikul et al. and was published in the *Chemical & Pharmaceutical Bulletin* in February 2006.^[1] The compound was isolated during a broader phytochemical screening of the roots of *Piper sarmentosum*. In their study, it was designated as compound 6.^[1] While several other isolated compounds from the same plant extract were evaluated for antiplasmodial, antimycobacterial, and antifungal activities, **N-(3-Phenylpropanoyl)pyrrole** was not among those tested, and therefore, its biological activity remains unknown.^[1]

Since its initial discovery, there has been a notable absence of follow-up research on **N-(3-Phenylpropanoyl)pyrrole** in the scientific literature. Consequently, its history is confined to its initial isolation and characterization.

Physicochemical Properties

The fundamental physicochemical properties of **N-(3-Phenylpropanoyl)pyrrole** are summarized below. This information is based on its chemical structure and data from chemical suppliers.

Property	Value
Molecular Formula	C ₁₃ H ₁₃ NO
Molecular Weight	199.25 g/mol
CAS Number	112448-69-8
Appearance	Not reported in the primary literature
Solubility	Not reported in the primary literature

Experimental Protocols

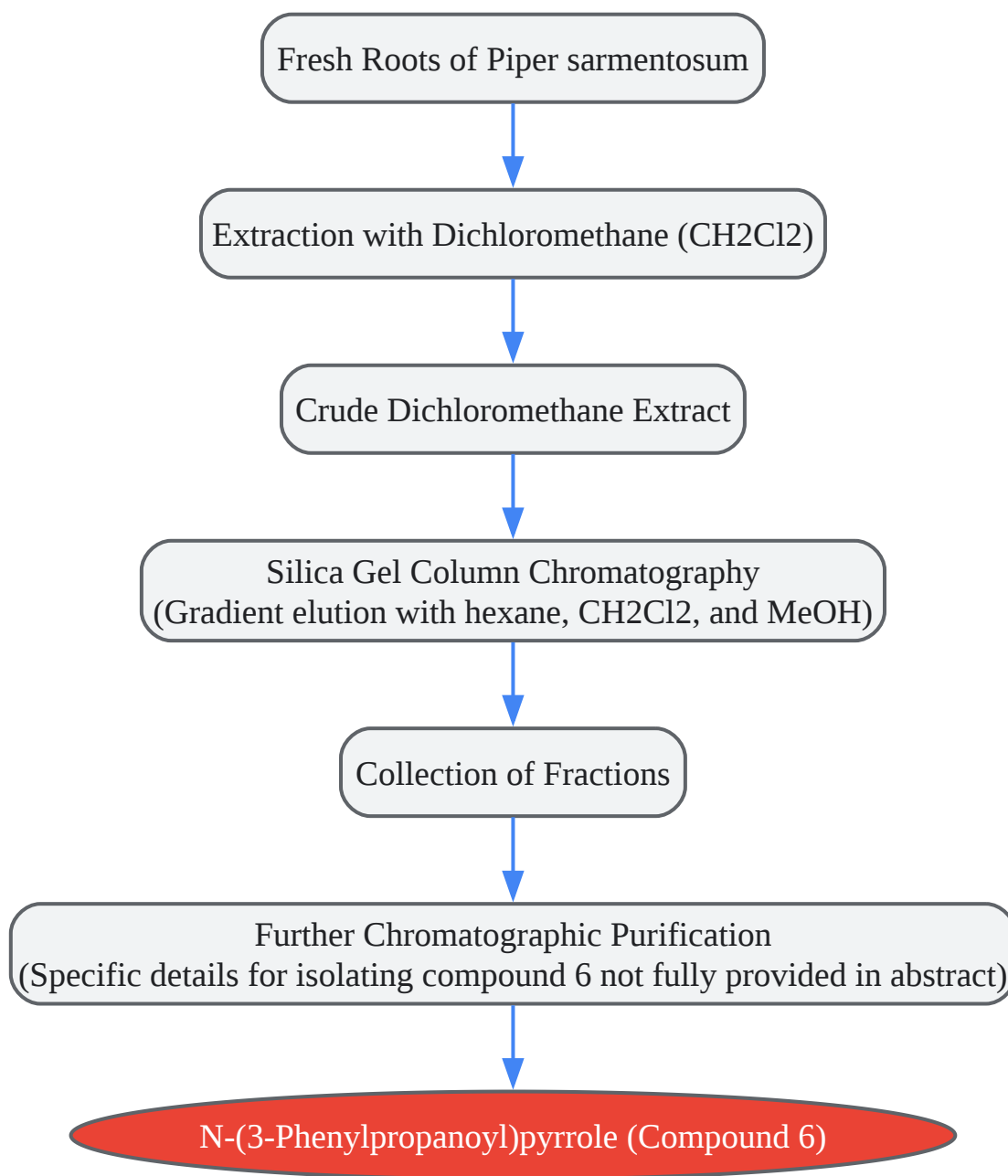
The following section details the experimental methodology for the isolation and characterization of **N-(3-Phenylpropanoyl)pyrrole** from the roots of *Piper sarmentosum*, as described by Tuntiwachwuttikul et al. (2006).

Plant Material

Fresh roots of *Piper sarmentosum* were the starting material for the extraction process.

Extraction and Isolation

The isolation of **N-(3-Phenylpropanoyl)pyrrole** was achieved through a multi-step extraction and chromatographic process.



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Figure 1: Isolation workflow for **N-(3-Phenylpropanoyl)pyrrole**.

- Extraction: The fresh roots of *P. sarmentosum* were extracted with dichloromethane (CH₂Cl₂).
- Initial Chromatography: The resulting crude dichloromethane extract was subjected to silica gel column chromatography.

- Elution: A gradient elution system was employed, starting with hexane, followed by increasing concentrations of dichloromethane, and then methanol.
- Fractionation and Further Purification: Fractions were collected and further purified using additional chromatographic techniques to yield the pure **N-(3-Phenylpropanoyl)pyrrole**. The specific details of the final purification steps for this particular compound are not available in the public domain.

Structural Elucidation

The structure of **N-(3-Phenylpropanoyl)pyrrole** was determined using spectroscopic methods. While the detailed spectroscopic data for compound 6 is not fully available in the abstracts, the standard techniques for elucidating the structure of such a compound would include:

- ¹H NMR (Proton Nuclear Magnetic Resonance): To determine the number and types of protons and their connectivity.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): To determine the number and types of carbon atoms.
- MS (Mass Spectrometry): To determine the molecular weight and fragmentation pattern.
- IR (Infrared Spectroscopy): To identify functional groups, such as the amide carbonyl and N-H bonds.

Signaling Pathways and Biological Activity

As of the date of this guide, there are no published studies on the biological activity or the mechanism of action of **N-(3-Phenylpropanoyl)pyrrole**. The initial discovery paper by Tuntiwachwuttikul et al. tested other compounds isolated from *Piper sarmentosum* for antiplasmodial, antimycobacterial, and antifungal properties, but **N-(3-Phenylpropanoyl)pyrrole** was not included in these assays.^[1] Therefore, no signaling pathways associated with this compound have been identified.

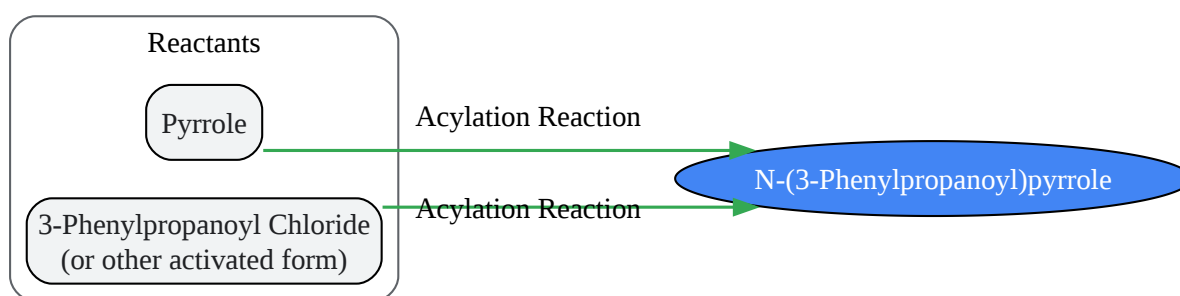
No available data on biological activity or signaling pathways.

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Figure 2: Status of biological activity data.

Synthesis

There are no specific published methods for the chemical synthesis of **N-(3-Phenylpropanoyl)pyrrole**. However, general synthetic routes for N-acylpyrroles are well-established in organic chemistry. A plausible synthetic approach would involve the acylation of pyrrole with 3-phenylpropanoyl chloride or a related activated carboxylic acid derivative.



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Figure 3: A potential synthetic route.

Conclusion and Future Perspectives

N-(3-Phenylpropanoyl)pyrrole is a natural product whose scientific journey is, as of now, limited to its discovery and initial characterization. The foundational work by Tuntiwachwuttikul et al. has provided the chemical identity of this molecule, but its biological role and potential applications remain an open field of investigation.

Future research should focus on the following areas:

- **Total Synthesis:** Development of a robust and efficient synthetic route to obtain larger quantities of the compound for further studies.
- **Biological Screening:** A comprehensive evaluation of its biological activities, including but not limited to antimicrobial, anti-inflammatory, and cytotoxic properties.

- Pharmacological Studies: Should any significant biological activity be identified, further studies into its mechanism of action and potential as a therapeutic agent would be warranted.

This technical guide serves as a summary of the current knowledge on **N-(3-Phenylpropanoyl)pyrrole** and aims to provide a starting point for researchers interested in exploring this and other natural products from the rich chemical diversity of the Piper genus.

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References

- 1. Chemical constituents of the roots of Piper sarmentosum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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